

Methyl Dehydroabietate: Solubility and Formulation Guide for In Vivo Studies

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Compound Focus: Methyl Dehydroabietate

CAS No.: 1235-74-1

Cat. No.: S1524647

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Key Physicochemical and Solubility Data

The table below summarizes essential data for planning your experiments.

Property	Value / Description	Reference / Source
Molecular Formula	C ₂₁ H ₃₀ O ₂	[1] [2] [3]
Molecular Weight	314.46 g/mol	[1] [2] [3]
Appearance	White to off-white solid	[1] [2]
Solubility in DMSO	40 - 50 mg/mL (127.20 - 159.00 mM)	[2] [4]
Solubility in Water	Practically insoluble	[1]
Stock Solution Stability	-80°C for 6 months; -20°C for 1 month	[2]

Recommended Experimental Protocols

Preparation of Stock Solutions

A. Standard Stock Solution in DMSO

- **Procedure:** Weigh the desired amount of **Methyl Dehydroabietate**. Add pure, anhydrous DMSO to achieve a final concentration of **40-50 mg/mL**. This solution can be used for subsequent dilution in aqueous buffers or formulating for in vivo administration.
- **Important Note:** Sonication is recommended to aid dissolution [4]. As DMSO is hygroscopic, using a newly opened container is advised to prevent water absorption that could precipitate the compound [2].

B. 10 mM Solution for In Vitro Studies

- **Procedure:** To prepare 1 mL of a 10 mM solution, dissolve **3.14 mg** of **Methyl Dehydroabietate** in 1 mL of DMSO [2].

In Vivo Formulation Protocol

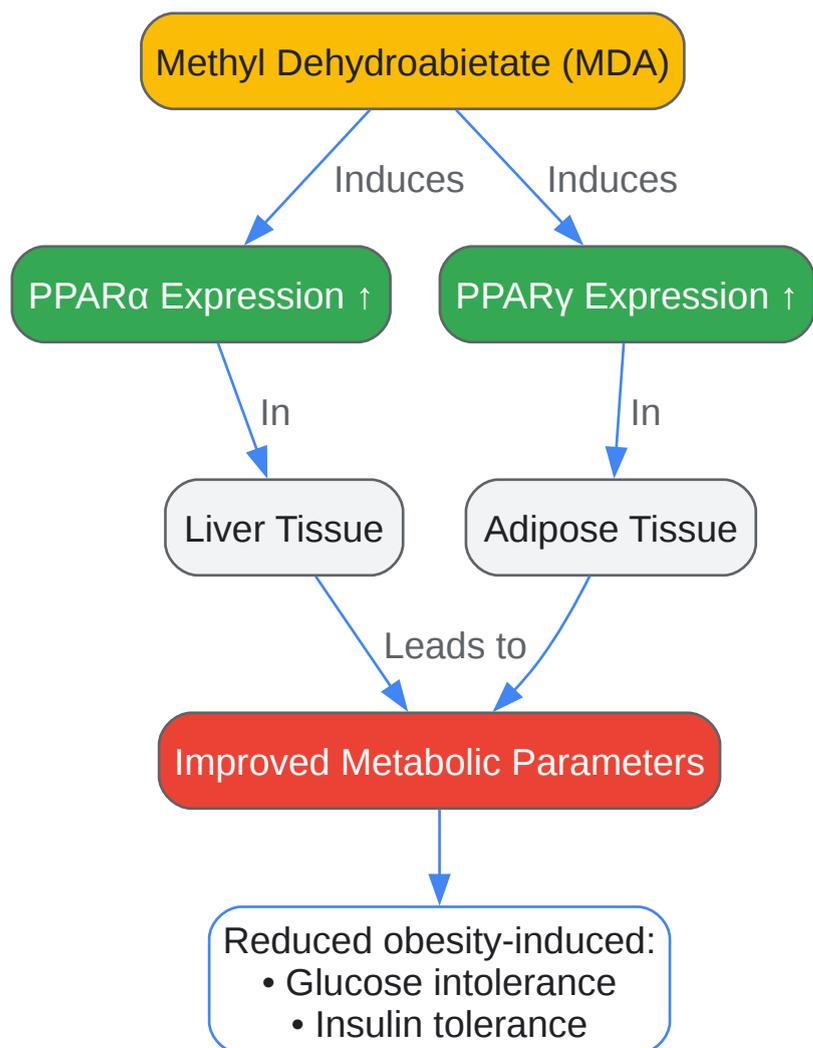
This detailed method is adapted from supplier recommendations to create a stable suspension suitable for administration to rodents [2] [4].

- **Step 1: Prepare DMSO Mother Solution** Dissolve **Methyl Dehydroabietate** in DMSO to create a high-concentration mother solution (e.g., 40 mg/mL).
- **Step 2: Dilute with PEG 300** Take a small volume of the DMSO mother solution and add it to **300 μ L of PEG 300** per **50 μ L of DMSO stock**. Vortex the mixture until it appears clear.
- **Step 3: Add Surfactant** Add **50 μ L of Tween 80** per **50 μ L of DMSO stock** to the PEG 300 mixture. Vortex again until the solution is clear.
- **Step 4: Make Up to Final Volume** Add **600 μ L of saline (PBS or ddH₂O)** per **50 μ L of DMSO stock** to the mixture. Vortex thoroughly to achieve a clear final solution.
- **Final Formula:** The resulting formulation will have the composition: **5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline** [4].

- **Dosage Calculation Example:** To dose a 20 g mouse at 10 mg/kg with a final administration volume of 100 μ L, the required working solution concentration is 2 mg/mL [4].

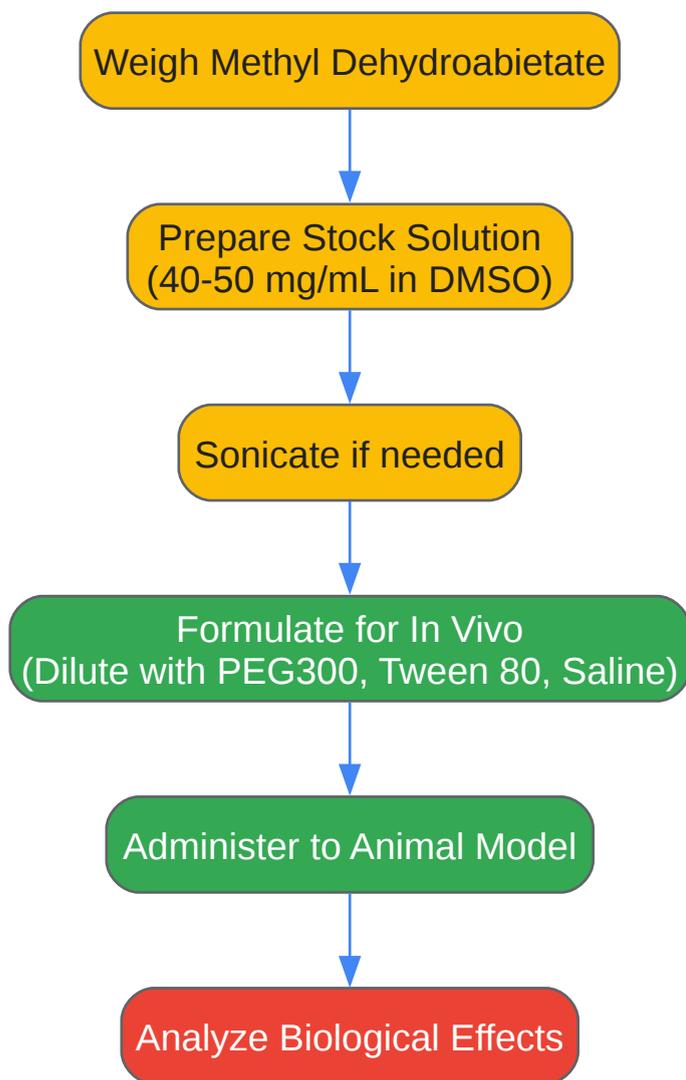
Biological Context and Workflow

To effectively utilize **Methyl Dehydroabietate** in your research, it's helpful to understand its known biological targets and a typical experimental workflow.



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*Diagram 1: Proposed mechanism of action for **Methyl Dehydroabietate** in metabolic studies.*



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Diagram 2: Experimental workflow for in vivo administration.

Critical Safety and Handling Notes

- **Classification:** **Methyl Dehydroabietate** is classified as a **Dangerous Good** for transport, which may incur additional shipping charges and require specific handling procedures [3].
- **Hazards:** Although not extensively studied, available safety data suggests it may cause **skin irritation, eye irritation, and respiratory irritation** [1].
- **Handling:** Always wear appropriate personal protective equipment (PPE) including gloves and safety glasses. Handle the compound in a well-ventilated area, preferably inside a fume hood [1].

- **Storage:** Store the solid powder at -20°C for short-term storage (2-3 years). For long-term storage of stock solutions, keep them at -80°C [2] [4].

Key Conclusions and Recommendations

- **Primary Solvent:** DMSO is the optimal solvent for preparing concentrated stock solutions of **Methyl Dehydroabietate**.
- **In Vivo Formulation:** The **5% DMSO/30% PEG300/5% Tween 80/60% Saline** formulation provides a viable method for in vivo administration.
- **Stability:** Stock solutions are stable for at least 6 months when stored at -80°C, allowing for batch preparation.
- **Biological Relevance:** The documented bioactivity against targets like PPAR α /y provides a strong rationale for its use in metabolic disease research [4].

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References

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